

4-Nitrophenyl isocyanate safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophenyl isocyanate

Cat. No.: B128723

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An In-depth Technical Guide to the Safe Handling of **4-Nitrophenyl Isocyanate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information and handling precautions for **4-Nitrophenyl isocyanate** (CAS No. 100-28-7). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary safety measures for laboratory and drug development settings.

Chemical Identification and Physical Properties

4-Nitrophenyl isocyanate is a yellow crystalline solid.^[1] It is utilized as a pharmaceutical intermediate and in the synthesis of various chemical compounds.^[1] Due to its chemical reactivity, it is sensitive to moisture and should be handled accordingly.^[1]

Table 1: Physical and Chemical Properties of **4-Nitrophenyl Isocyanate**

Property	Value	Source(s)
CAS Number	100-28-7	[2]
Molecular Formula	C ₇ H ₄ N ₂ O ₃	[1][2]
Molecular Weight	164.12 g/mol	[1][3]
Appearance	Yellow crystalline solid	[1][4]
Melting Point	56-62 °C / 132.8-143.6 °F	[1][2][3]
Boiling Point	137-138 °C at 11 mm Hg	[1][3]
Flash Point	>110 °C / >230 °F	[1][2]
Solubility	Insoluble in water; Soluble in Benzene, Toluene	[1]
Storage Temperature	2-8°C	[1][3]

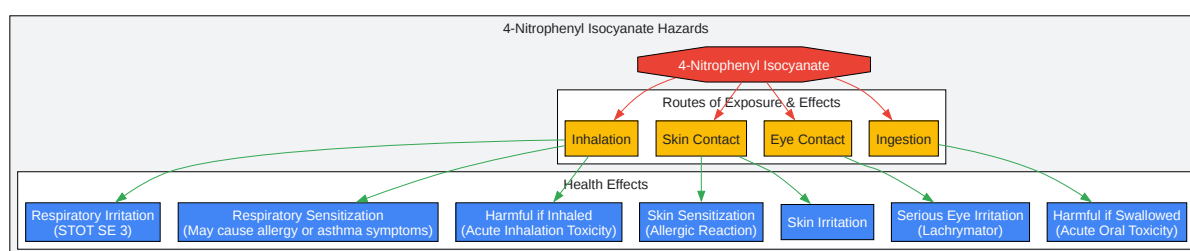
Hazard Identification and GHS Classification

4-Nitrophenyl isocyanate is classified as a hazardous chemical under the OSHA Hazard Communication Standard.[2] The signal word for this chemical is "Danger".[2][3]

Table 2: GHS Hazard Classification for **4-Nitrophenyl Isocyanate**

Hazard Class	Category	Source(s)
Acute Toxicity, Oral	Category 4	[2]
Acute Toxicity, Inhalation	Category 4	[2]
Skin Corrosion/Irritation	Category 2	[2]
Serious Eye Damage/Eye Irritation	Category 2	[2]
Respiratory Sensitization	Category 1	[2]
Skin Sensitization	Category 1	[3][5]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	[2][3]

The following diagram illustrates the key health hazards associated with **4-Nitrophenyl isocyanate**.



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GHS Health Hazards of **4-Nitrophenyl Isocyanate**.

Hazard and Precautionary Statements:

- Hazard Statements (H-Statements):
 - H302 + H332: Harmful if swallowed or if inhaled.[4][5]
 - H315: Causes skin irritation.[3][5]
 - H317: May cause an allergic skin reaction.[3][5]
 - H319: Causes serious eye irritation.[3][5]
 - H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[3][5]
 - H335: May cause respiratory irritation.[3][4][5]
- Precautionary Statements (P-Statements):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][6]
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[4]
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][7]
 - P342 + P311: If experiencing respiratory symptoms: Call a POISON CENTER/doctor.[6]
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[4][6]
 - P501: Dispose of contents/container to an approved waste disposal plant.[4]

Toxicological Information

The toxicological data for **4-Nitrophenyl isocyanate** indicates that it is poisonous by the intraperitoneal route and moderately toxic by ingestion.^[1] When heated to decomposition, it emits toxic vapors of nitrogen oxides (NO_x).^[1]

Table 3: Acute Toxicity Data

Route	Species	Value	Source(s)
Oral LD50	Rat	1600 mg/kg	^[1]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure and maintain the chemical's integrity.

Handling:

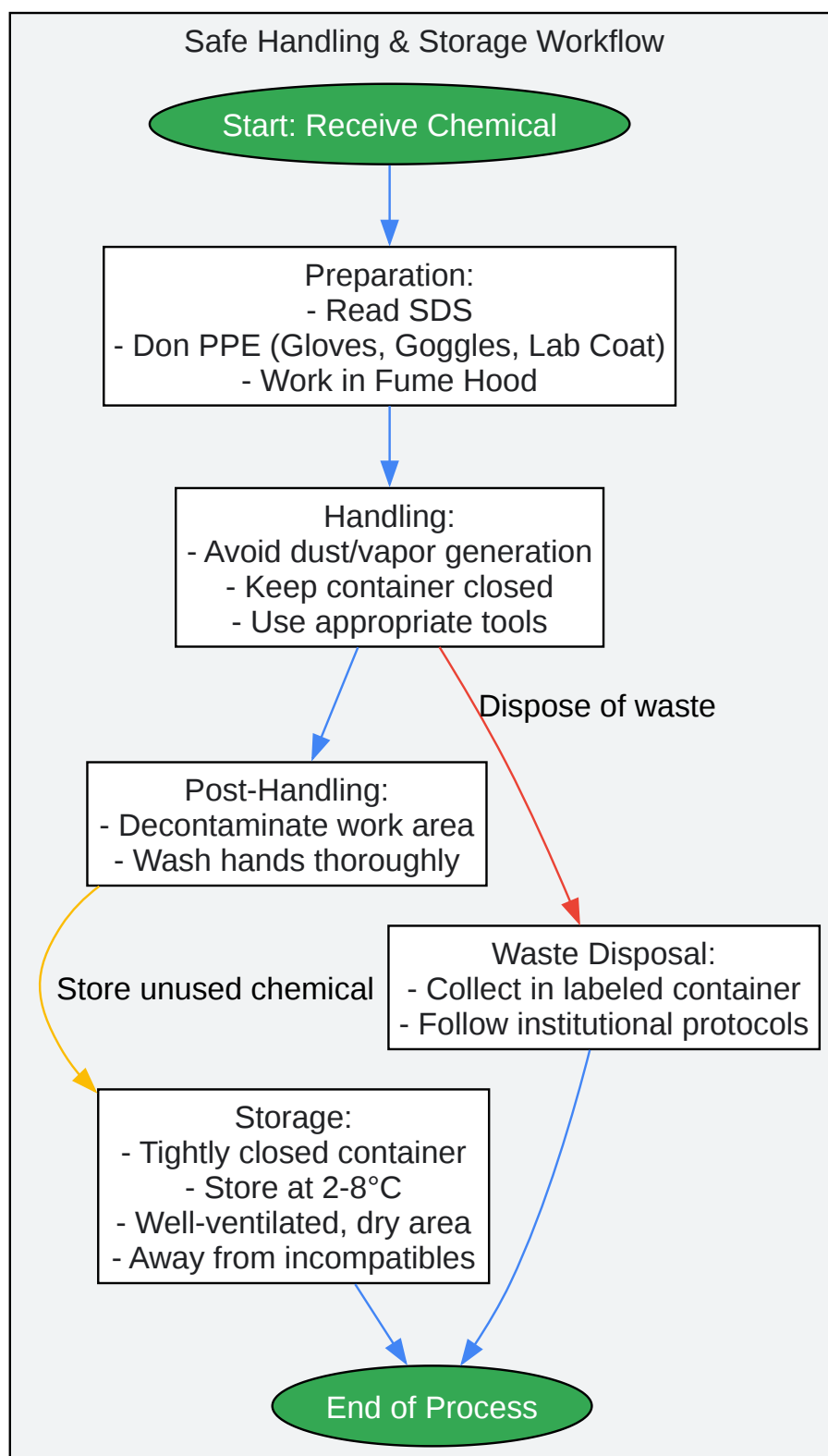
- Always work in a well-ventilated area, preferably under a chemical fume hood.^{[6][8]}
- Avoid breathing dust, fumes, or vapors.^[4]
- Prevent contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE).^[8]
- Wash hands and any exposed skin thoroughly after handling.^[2]
- Do not eat, drink, or smoke in areas where the chemical is used.^{[2][4]}
- Keep the container tightly closed when not in use.^[8]

Storage:

- Store in a cool, dry, well-ventilated area.^{[8][9]}
- The recommended storage temperature is 2-8°C.^{[1][3]}

- Keep containers tightly closed to prevent moisture contamination.[\[4\]](#)[\[8\]](#)
- Store away from incompatible substances such as strong oxidizing agents and strong acids.
[\[2\]](#)

The following workflow outlines the key steps for the safe handling and storage of **4-Nitrophenyl isocyanate**.



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Workflow for Safe Handling and Storage.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

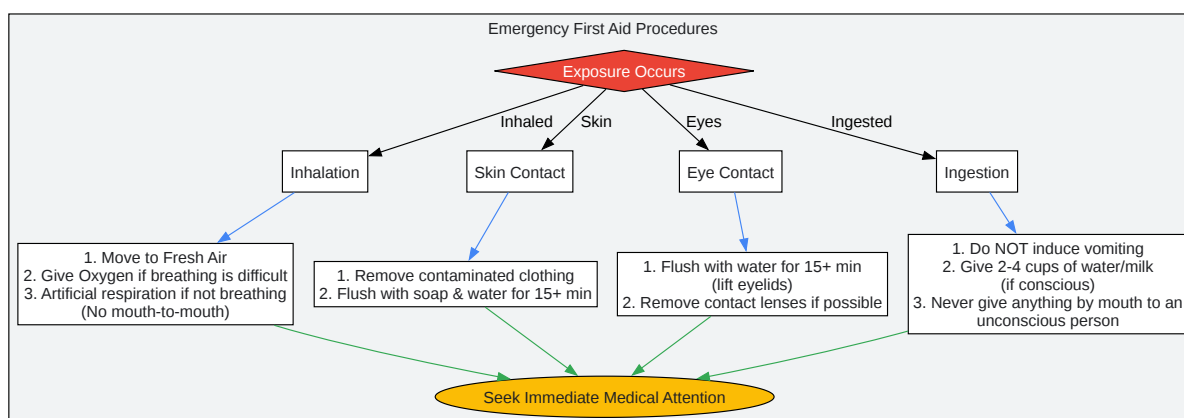
- Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood, to control airborne contaminants.^[9] Eyewash stations and safety showers should be readily available.^[9]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[8]
 - Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin exposure.^[8]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH or European Standard EN 149 approved respirator.^{[2][8]} A dust mask (type N95) is recommended.^{[3][5]}

First Aid and Emergency Procedures

In case of exposure, immediate action is required.

- Inhalation: Remove the individual to fresh air immediately.^[8] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth).^[8] Seek immediate medical attention.^[8]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.^[8] Get medical aid.^[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[8] Seek immediate medical attention.^[8]
- Ingestion: Do NOT induce vomiting.^[8] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.^[8] Never give anything by mouth to an unconscious person.^[8] Get immediate medical aid.^[8]

The following flowchart details the emergency first aid procedures for different types of exposure.



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First Aid Flowchart for Exposure Incidents.

Accidental Release and Fire-Fighting Measures

- Accidental Release:
 - Clean up spills immediately using appropriate protective equipment.[8]
 - Avoid generating dusty conditions.[8]

- Sweep up or absorb the material and place it into a suitable clean, dry, closed container for disposal.[2][8]
- Ensure adequate ventilation.[8]
- Fire-Fighting:
 - Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam. [2][8]
 - Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides and carbon monoxide may be generated.[2][8] Vapors can form explosive mixtures with air.[8]
 - Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (or equivalent) approved, and full protective gear.[2][8]

Experimental Protocols and Signaling Pathways

The reviewed safety data sheets do not contain detailed experimental protocols for the use or safety testing of **4-Nitrophenyl isocyanate**. Similarly, specific biochemical or signaling pathways related to its toxicity are not described in these documents. Researchers should develop specific standard operating procedures (SOPs) for their experimental setups that incorporate the safety and handling information provided in this guide.

Disposal Considerations

Waste from this product is classified as hazardous and must be disposed of in accordance with local, state, and federal regulations.[10] Dispose of the container at a hazardous or special waste collection point.[10] Do not empty into drains.[10]

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- To cite this document: BenchChem. [4-Nitrophenyl isocyanate safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128723#4-nitrophenyl-isocyanate-safety-data-sheet-and-handling-precautions]

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